

Application Notes and Protocols for Immunofluorescence Staining with UC10

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Compound of Interest

Compound Name: UC10

Cat. No.: B1241813

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Introduction

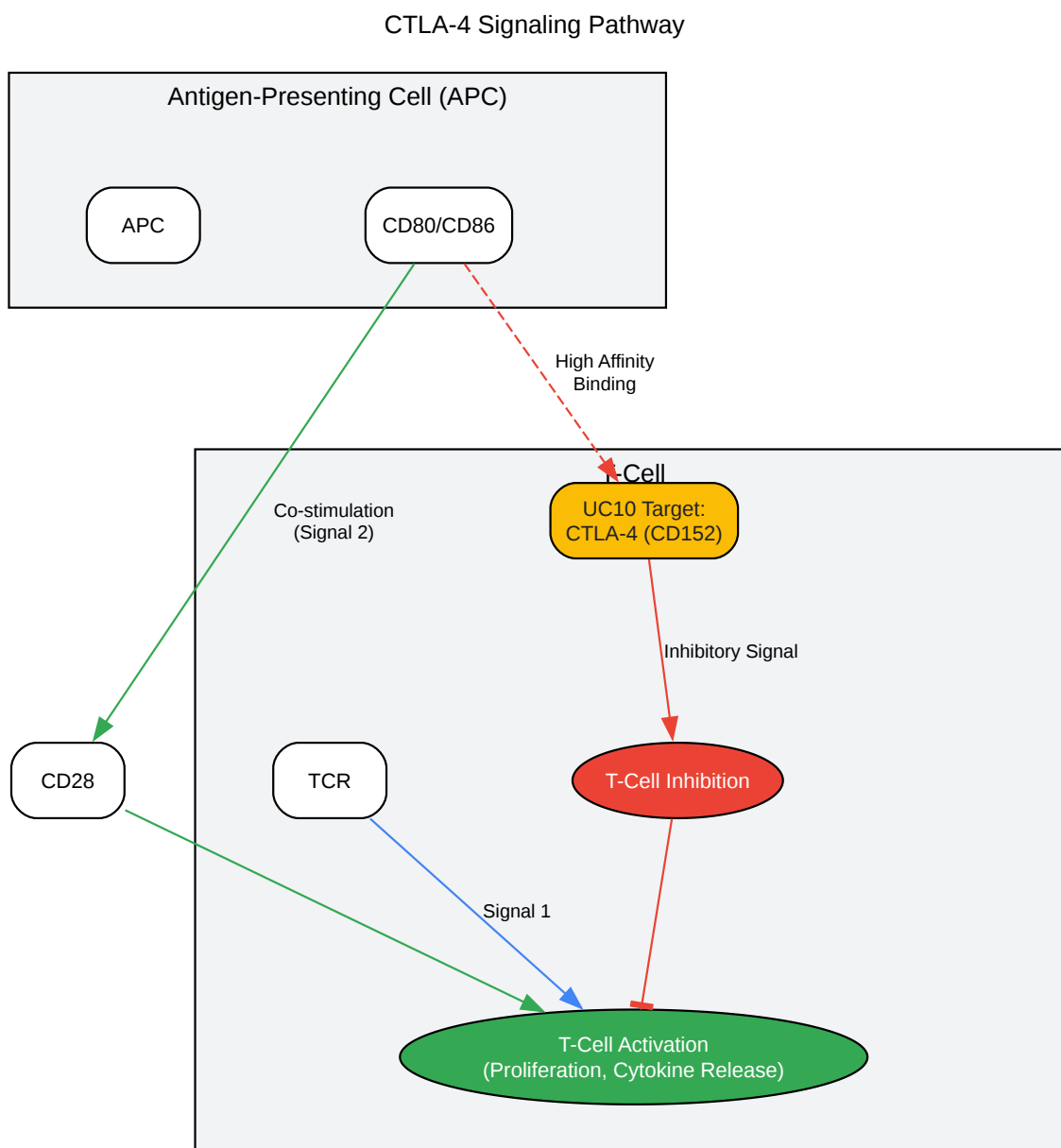
UC10 is a monoclonal antibody that specifically targets the mouse protein CD152, also known as Cytotoxic T-Lymphocyte-Associated Protein 4 (CTLA-4).[1] CTLA-4 is a critical negative regulator of T-cell activation and a key immune checkpoint protein.[1][2] It is primarily expressed on the surface of activated T lymphocytes and regulatory T cells (Tregs).[1][3] The **UC10** antibody, particularly the **UC10**-4F10-11 clone, is a widely used tool in immunological research to study the function and expression of CTLA-4.[1][3] While prominently used in flow cytometry and in vivo neutralization studies, **UC10** can also be adapted for immunofluorescence (IF) to visualize the subcellular localization and expression of CTLA-4 in cells and tissues.

This document provides detailed application notes and a comprehensive protocol for immunofluorescence staining of mouse T cells using the **UC10** antibody.

Signaling Pathway of CTLA-4

CTLA-4 plays a pivotal role in downregulating T-cell responses to prevent excessive immune reactions and maintain self-tolerance. It functions by competing with the co-stimulatory molecule CD28 for binding to its ligands, CD80 (B7-1) and CD86 (B7-2), which are expressed on antigen-presenting cells (APCs). CTLA-4 has a significantly higher affinity for these ligands than CD28. When CTLA-4 binds to CD80/CD86, it transduces an inhibitory signal into the T-

cell, leading to a dampening of T-cell proliferation, cytokine production, and overall effector function. This inhibitory mechanism is crucial for maintaining immune homeostasis.



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CTLA-4 signaling pathway in T-cell regulation.

Data Presentation

The following table summarizes representative quantitative data that can be obtained from immunofluorescence experiments using an anti-mouse CTLA-4 antibody on different T-cell populations. This data is based on typical expression patterns and may vary depending on the specific experimental conditions.

Cell Type	Condition	Parameter	Value
Naive CD4+ T-cells	Unstimulated	% CTLA-4 Positive Cells	< 5%
Naive CD4+ T-cells	Unstimulated	Mean Fluorescence Intensity (A.U.)	50 ± 15
Activated CD4+ T-cells	Stimulated (e.g., anti-CD3/CD28)	% CTLA-4 Positive Cells	> 80%
Activated CD4+ T-cells	Stimulated (e.g., anti-CD3/CD28)	Mean Fluorescence Intensity (A.U.)	450 ± 75
Regulatory T-cells (Tregs)	Unstimulated	% CTLA-4 Positive Cells	> 90%
Regulatory T-cells (Tregs)	Unstimulated	Mean Fluorescence Intensity (A.U.)	600 ± 100

A.U. = Arbitrary Units

Experimental Protocols

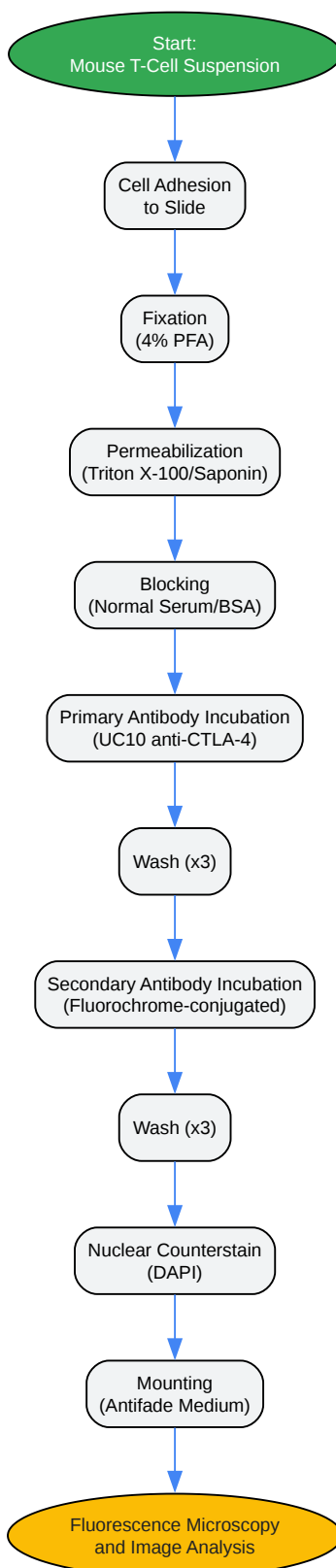
This section provides a detailed protocol for immunofluorescence staining of mouse T-cells for the detection of CTLA-4.

Materials

- Primary Antibody: **UC10** anti-mouse CTLA-4 (CD152)
- Secondary Antibody: Fluorochrome-conjugated anti-Armenian Hamster IgG

- Phosphate-Buffered Saline (PBS)
- Fixation Buffer: 4% Paraformaldehyde (PFA) in PBS
- Permeabilization Buffer: 0.1-0.5% Triton X-100 or Saponin in PBS
- Blocking Buffer: 5% Normal Goat Serum (or serum from the host of the secondary antibody) and 1% Bovine Serum Albumin (BSA) in Permeabilization Buffer
- Antibody Dilution Buffer: 1% BSA in Permeabilization Buffer
- Nuclear Counterstain: DAPI (4',6-diamidino-2-phenylindole)
- Antifade Mounting Medium
- Glass slides and coverslips
- Humidified chamber
- Fluorescence microscope

Experimental Workflow



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Immunofluorescence staining workflow for CTLA-4.

Step-by-Step Protocol

1. Cell Preparation and Adhesion: a. Prepare a single-cell suspension of mouse splenocytes or lymph node cells. b. For non-adherent cells, use poly-L-lysine coated slides or cytocentrifugation to adhere the cells to the glass slide. For adherent cells, grow them directly on sterile coverslips in a culture dish. c. Gently wash the cells once with PBS.
2. Fixation: a. Fix the cells with 4% PFA in PBS for 15-20 minutes at room temperature. b. Wash the cells three times with PBS for 5 minutes each.
3. Permeabilization (for intracellular staining): a. Since a significant portion of CTLA-4 is located intracellularly, permeabilization is crucial. b. Incubate the cells with Permeabilization Buffer (0.1-0.5% Triton X-100 or Saponin in PBS) for 10-15 minutes at room temperature. c. Wash the cells three times with PBS for 5 minutes each.
4. Blocking: a. Incubate the cells with Blocking Buffer for 1 hour at room temperature in a humidified chamber to block non-specific antibody binding.
5. Primary Antibody Incubation: a. Dilute the **UC10** anti-mouse CTLA-4 antibody in Antibody Dilution Buffer to the optimal concentration (typically 1-10 µg/mL; this should be optimized for your specific experimental setup). b. Aspirate the blocking buffer and add the diluted primary antibody to the cells. c. Incubate overnight at 4°C in a humidified chamber.
6. Washing: a. Wash the cells three times with Permeabilization Buffer for 5 minutes each to remove unbound primary antibody.
7. Secondary Antibody Incubation: a. Dilute the fluorochrome-conjugated anti-Armenian Hamster IgG secondary antibody in Antibody Dilution Buffer according to the manufacturer's instructions. b. Incubate the cells with the diluted secondary antibody for 1-2 hours at room temperature in the dark in a humidified chamber.
8. Washing: a. Wash the cells three times with Permeabilization Buffer for 5 minutes each in the dark. b. Perform a final wash with PBS to remove any residual detergent.
9. Nuclear Counterstaining: a. Incubate the cells with a diluted DAPI solution for 5-10 minutes at room temperature in the dark. b. Briefly rinse with PBS.

10. Mounting: a. Carefully mount the coverslip onto a glass slide using a drop of antifade mounting medium. b. Seal the edges of the coverslip with nail polish to prevent drying.

11. Imaging and Analysis: a. Visualize the staining using a fluorescence microscope with the appropriate filter sets for the chosen fluorochrome and DAPI. b. Capture images and perform quantitative analysis, such as measuring the mean fluorescence intensity or counting the percentage of CTLA-4 positive cells, using appropriate image analysis software.

Troubleshooting

- High Background:
 - Ensure adequate blocking.
 - Optimize primary and secondary antibody concentrations.
 - Increase the number and duration of wash steps.
- Weak or No Signal:
 - Confirm the expression of CTLA-4 in your cell type (activated T-cells and Tregs have higher expression).
 - Ensure proper fixation and permeabilization.
 - Increase the concentration of the primary antibody.
 - Check the compatibility and functionality of the secondary antibody.
- Non-specific Staining:
 - Use an isotype control antibody to assess non-specific binding of the primary antibody.
 - Ensure the secondary antibody does not cross-react with other components of your sample.

These application notes and protocols provide a comprehensive guide for the successful immunofluorescence staining of mouse CTLA-4 using the **UC10** antibody. Optimization of

specific steps may be required for different cell types and experimental conditions.

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References

- 1. CTLA-4 (CD152) Monoclonal Antibody (UC10-4F10-11), Functional Grade (C2444-1MG) [thermofisher.com]
- 2. InVivoPlus anti-mouse CTLA-4 (CD152, UC10-4F10-11) | Bio X Cell [bioxcell.com]
- 3. Anti-Mouse CTLA4 (CD152, UC104F1011) In Vivo | Leinco [leinco.com]
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